

Personal protective equipment for handling Diethylene glycol dibenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylene glycol dibenzoate

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Essential Safety and Handling Guide for Diethylene Glycol Dibenzoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Diethylene glycol dibenzoate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Properties and Exposure Limits

While specific occupational exposure limits for **Diethylene glycol dibenzoate** have not been established by OSHA or ACGIH, it is crucial to handle the substance with care.[1] The toxicological properties have not been thoroughly investigated, warranting cautious handling to prevent potential health effects.[2]

Property	Value
Chemical Formula	C18H18O5
CAS Number	120-55-8
Appearance	Colorless to straw-colored viscous liquid
Odor	Mild ester-like
Boiling Point	240 °C at 5 mmHg
Flash Point	>150 °C (TCC)
Density	1.175 g/mL at 25 °C
Solubility	Insoluble in water; soluble in common organic solvents
Acute Oral Toxicity (Rat LD50)	2830 mg/kg

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure when handling **Diethylene glycol dibenzoate**. The following table outlines the recommended PPE for various laboratory tasks.

Body Part	Recommended Protection
Eyes/Face	Wear tightly fitting safety goggles with side-shields or a face shield.[3] Eye protection should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [2]
Skin	Handle with gloves.[2] Rubber gloves are recommended.[4] Gloves must be inspected before use, and proper removal techniques should be followed to avoid skin contact.[2] Wear a lab coat or impervious clothing.[3][5]
Respiratory	Respiratory protection is not typically required under normal use with adequate ventilation.[2] [4] If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges should be used.[3][5]

Standard Operating Procedures

Adherence to the following step-by-step procedures is critical for the safe handling and disposal of **Diethylene glycol dibenzoate**.

Handling and Storage

- Ventilation: Always work in a well-ventilated area.[2] Local exhaust ventilation is recommended to prevent the generation of vapor or mist.[6]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[6]
- Hygiene Practices: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[2][6] Eating, drinking, and smoking should be prohibited in handling areas.[7]
- Storage: Store in a tightly closed, original container in a dry, cool, and well-ventilated place. [2][3] Keep away from heat and incompatible materials.[3]

Spill Response Protocol

- Evacuate: Evacuate unnecessary personnel from the spill area.[7]
- Ventilate: Ensure adequate ventilation of the area.[2]
- Containment: Wear appropriate PPE. Stop the leak if it is safe to do so.[7] Prevent the spill from entering drains or waterways.[2]
- Cleanup: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[2][7]
- Disposal: Collect the absorbed material and place it in a suitable, closed container for disposal as hazardous waste.[2][8]

Disposal Plan

- Waste Characterization: **Diethylene glycol dibenzoate** is toxic to aquatic life.[2]
- Disposal Method: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[2] Do not discharge into sewers or the environment.[1][2]
- Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with local and national regulations.[2][6]

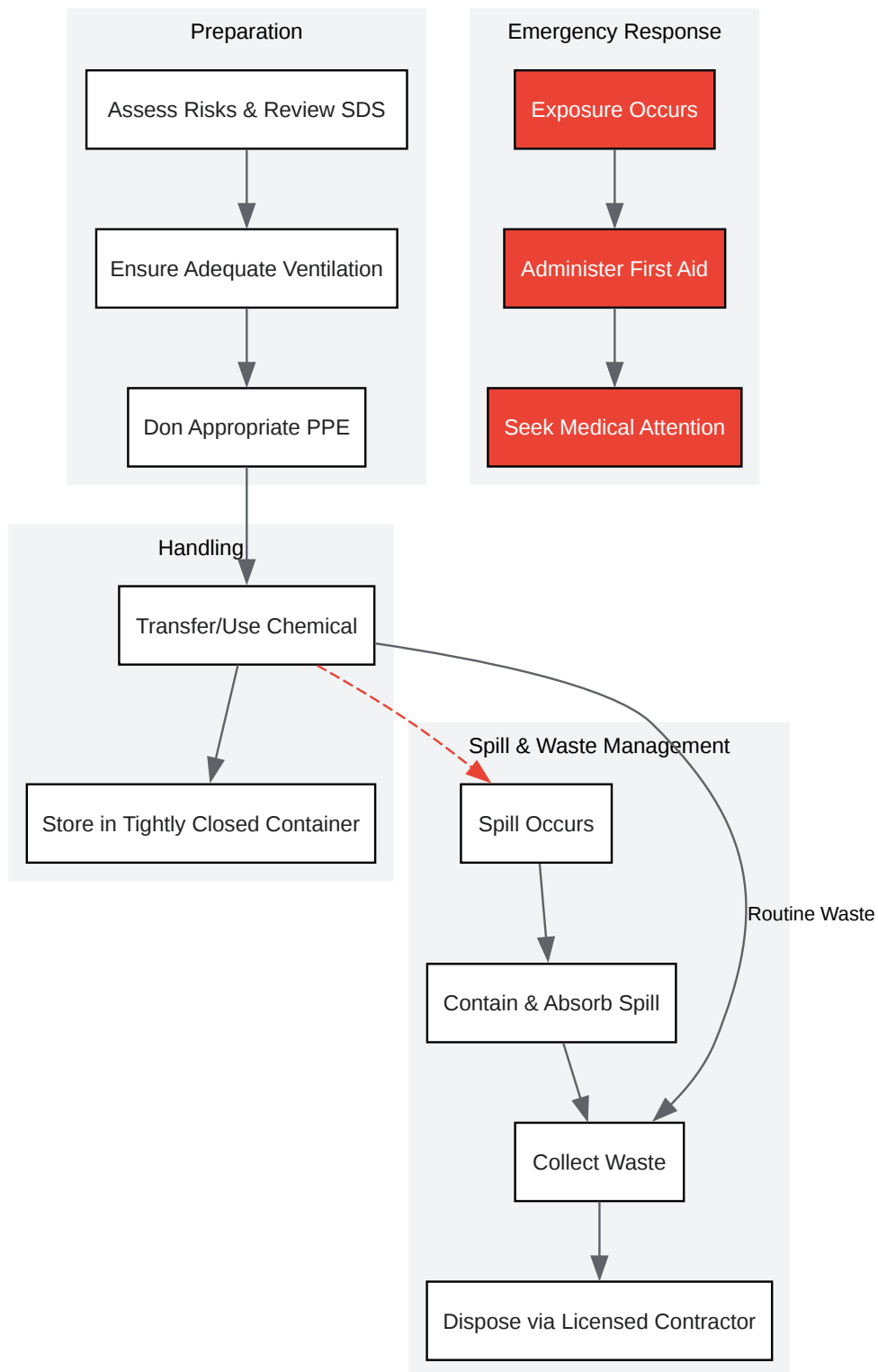
Emergency First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention if symptoms persist.[2][6]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[2][6] Seek medical attention if irritation occurs or persists.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Remove contact lenses if present and easy to do. Continue rinsing.[6] Seek medical attention.[6]
Ingestion	Do NOT induce vomiting.[7] Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[6][7]

Workflow for Safe Handling of Diethylene Glycol Dibenzoate

Workflow for Safe Handling of Diethylene Glycol Dibenzoate

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- To cite this document: BenchChem. [Personal protective equipment for handling Diethylene glycol dibenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b031904#personal-protective-equipment-for-handling-diethylene-glycol-dibenzoate\]](https://www.benchchem.com/product/b031904#personal-protective-equipment-for-handling-diethylene-glycol-dibenzoate)

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